

N-Methoxyformamide: Technical Guide to Synthesis, Reactivity, and Anomeric Properties[1]

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Compound of Interest

Compound Name: *N*-methoxyformamide

CAS No.: 34005-41-9

Cat. No.: B1607286

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Part 1: Executive Summary & Chemical Identity[1]

N-Methoxyformamide (

) represents the simplest member of the N-alkoxyamide class. Unlike standard amides which are planar and exhibit high resonance energies (amidicity), **N-methoxyformamide** is an "anomeric amide." The electronegative oxygen atom attached to the nitrogen induces a pyramidal geometry at the nitrogen center, significantly reducing the N-C(=O) resonance and lowering the rotational barrier around the amide bond.[1]

This molecule is primarily utilized as:

- A Mechanistic Probe: For studying the anomeric effect in amide systems.
- A Radical Precursor: Generating alkoxyamidyl radicals for intramolecular cyclizations.
- A Synthetic Intermediate: Precursor to N-methoxyisocyanates and N-formyloxy-N-methoxyamides (direct-acting mutagens).

Chemical Specifications

Property	Data	Note
IUPAC Name	N-Methoxyformamide	
CAS Number	1863-60-1	Distinct from N-Methylformamide (123-39-7)
Formula		MW: 75.07 g/mol
Structure		Pyramidal Nitrogen (character)
LogP	~0.13	Amphipathic
Key Spectral Feature	~8.0-8.3 ppm (Formyl)	Distinct from Weinreb amides

Part 2: Synthesis & Validation Protocol

Core Directive: Causality & Control

The synthesis of **N-methoxyformamide** relies on the formylation of O-methylhydroxylamine. The choice of formylating agent is critical. Acetic Formic Anhydride (AFA) is preferred over simple formic acid to drive the reaction to completion at lower temperatures, preventing thermal degradation of the sensitive N-O bond.[\[1\]](#)

Protocol: Formylation of O-Methylhydroxylamine[\[4\]](#)

Reagents:

- O-Methylhydroxylamine hydrochloride () [\[1.0 equiv\]](#)[\[1\]](#)
- Sodium Formate () [\[1.5 equiv\]](#)[\[1\]](#)
- Formic Acid (

) [Solvent/Reagent][1]

- Acetic Anhydride (

) [1.2 equiv][1]

Step-by-Step Workflow:

- In Situ AFA Generation:
 - In a flame-dried flask under

, combine Formic Acid (excess) and Acetic Anhydride. Stir at 0°C for 30 minutes, then warm to 50°C for 2 hours.
 - Causality: This generates the mixed anhydride (Acetic Formic Anhydride), a more potent electrophile than formic acid alone, ensuring N-formylation occurs faster than potential O-acylation side reactions.[1]
- Amine Liberation & Addition:
 - Separately, neutralize

in dry DCM using anhydrous

or prepare the free base carefully (volatile!).[1] Alternatively, add the salt directly to the AFA mixture if Sodium Formate is present to buffer.[1]
 - Add the amine solution dropwise to the AFA mixture at 0°C.
- Reaction Monitoring (Self-Validating System):
 - Stir at room temperature for 4-12 hours.
 - TLC Monitoring: Use EtOAc/Hexane (1:1).[1] Stain with

(hydroxamic acid test) or Iodine.
 - NMR Check: Aliquot check in

. Look for the disappearance of the amine protons and appearance of the formyl doublet/singlet at ~8.1 ppm.

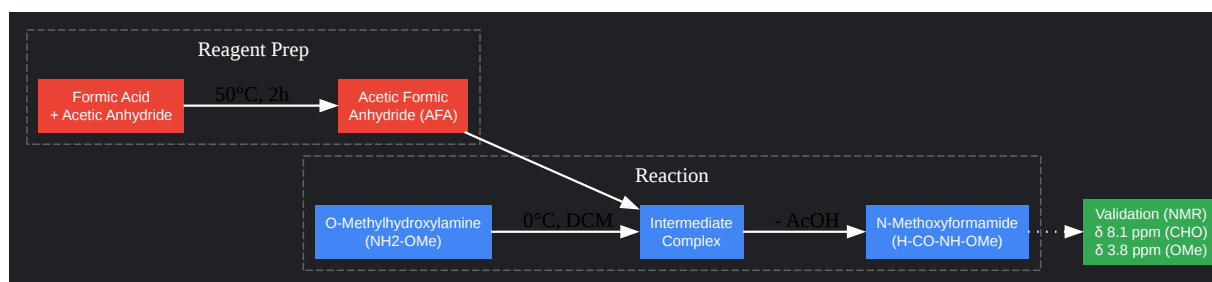
- Workup:

- Quench with ice water. Extract exhaustively with DCM (NMF is water-soluble; salting out with NaCl is recommended).

- Dry over

and concentrate carefully (low MW, potential volatility).

Visualization: Synthesis Pathway[1]



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Caption: Synthesis of **N-methoxyformamide** via Acetic Formic Anhydride formylation.

Part 3: Reactivity & Mechanism (The "HERON" Reaction)[1]

The defining feature of **N-methoxyformamide** literature is the HERON (Heteroatom Rearrangement On Nitrogen) reaction, extensively studied by Stephen A. Glover.

The Anomeric Effect

In N-alkoxyamides, the lone pair on the nitrogen (

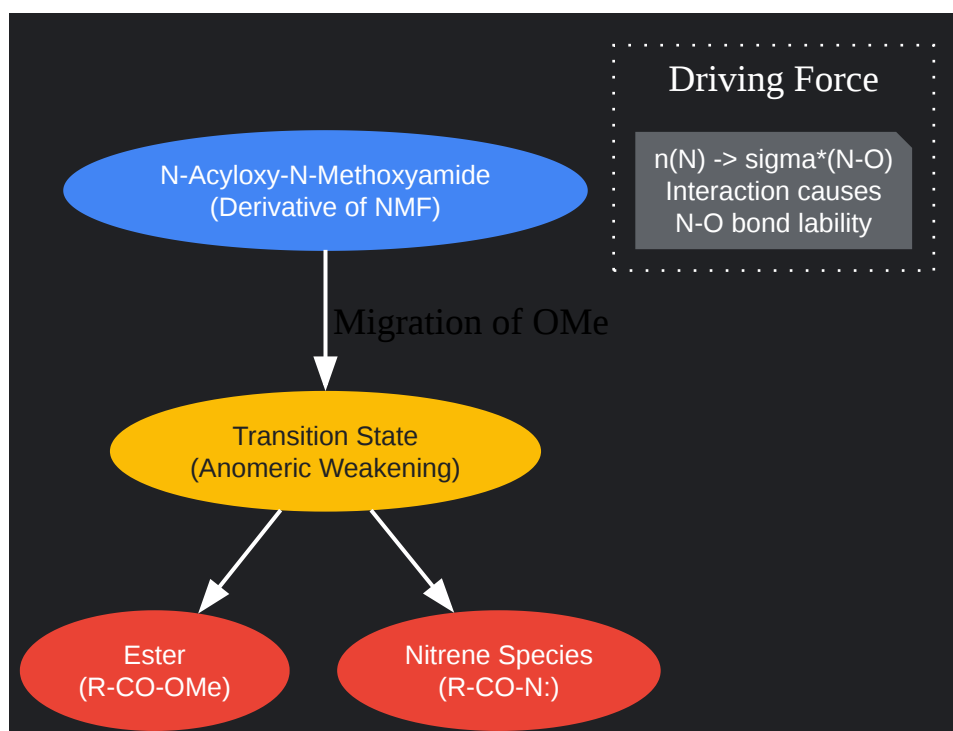
) is less available for resonance with the carbonyl () because it interacts with the antibonding orbital of the N-O bond ().

- Consequence: The nitrogen assumes a pyramidal geometry ().^[2]
- Reactivity: This weakens the N-O bond and makes the nitrogen prone to nucleophilic attack or rearrangement.

The HERON Pathway

Upon acylation (forming N-acyloxy-N-alkoxyamides), the molecule undergoes a rearrangement where the alkoxy group migrates from the nitrogen to the carbonyl carbon, ejecting an ester and a nitrene species.^[3] This is relevant for **N-methoxyformamide** as it serves as the parent scaffold for these mutagenic derivatives.

Visualization: HERON Mechanism



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Caption: The HERON rearrangement mechanism typical of **N-methoxyformamide** derivatives.

Part 4: Key Literature & References

The literature on **N-methoxyformamide** is specialized, focusing on physical organic chemistry (conformation) and toxicology (mutagenicity).^[1]

Critical Publications

1. The "Anomeric Amide" Definition

- Title: Structures of N,N-Dialkoxyamides: Pyramidal Anomeric Amides with Low Amidicity
- Significance: Glover and colleagues use X-ray and DFT to prove that N-alkoxy substitution forces the amide nitrogen into a pyramidal geometry, breaking the classic planar amide rule. This explains the unique reactivity of NMF.
- Key Data: Rotational barriers for N-alkoxyamides are significantly lower (~64 kJ/mol) than alkylamides.

2. The HERON Reaction & Mutagenicity

- Title: Mutagenicity of N-acyloxy-N-alkoxyamides – QSAR determination of factors controlling activity
- Significance: Establishes **N-methoxyformamide** derivatives as direct-acting mutagens.^[2] The mechanism involves the N-O bond cleavage and DNA alkylation.
- Relevance: Essential for safety assessments in drug development if this moiety is present.

3. Radical Precursors

- Context: N-alkoxyamides are precursors to amidyl radicals.
- Application: Oxidation of **N-methoxyformamide** (or its derivatives) generates radicals that can undergo intramolecular hydrogen abstraction (1,5-HAT) or addition to olefins.

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